

(Rac)-Monepantel Sulfone-d5: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Monepantel sulfone-d5

Cat. No.: B12407035

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For researchers, scientists, and drug development professionals, this document provides a concise yet in-depth guide to the chemical structure, properties, and known experimental methodologies related to **(Rac)-Monepantel sulfone-d5**. This deuterated analog of Monepantel sulfone serves as a crucial internal standard for analytical and research applications.

Core Chemical Identity

(Rac)-Monepantel sulfone-d5 is the deuterium-labeled form of (Rac)-Monepantel sulfone. Monepantel itself is an anthelmintic agent belonging to the amino-acetonitrile derivative (AAD) class of compounds. The sulfone metabolite is a significant product of in vivo metabolism.^{[1][2]} The deuterated version is primarily utilized as an internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS.^[3]

Chemical Structure

The chemical structure of **(Rac)-Monepantel sulfone-d5** is presented below.

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Figure 1: Chemical structure of **(Rac)-Monepantel sulfone-d5**.

Physicochemical Properties

A summary of the key chemical identifiers and physical properties for **(Rac)-Monepantel sulfone-d5** is provided in the table below. It is important to note that specific experimental data for properties such as melting point, boiling point, and solubility of the deuterated compound are largely unavailable in the public domain. For reference, the melting point of the non-deuterated parent compound, Monepantel, is provided.

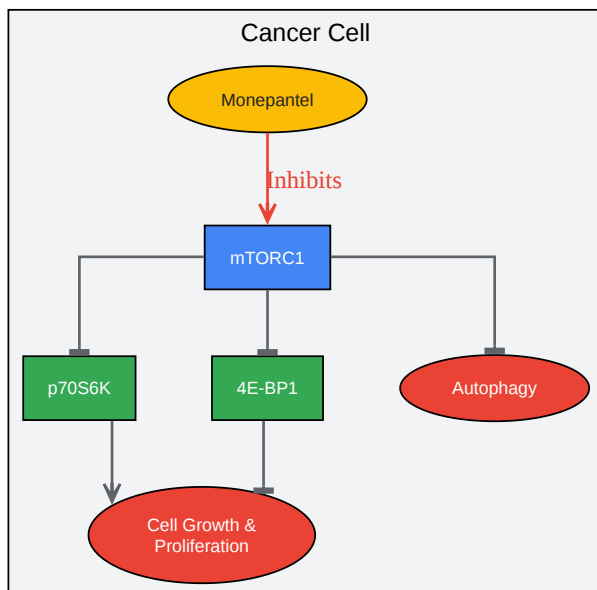
Property	Value	Source
CAS Number	2747918-68-7	[3]
Molecular Formula	C ₂₀ H ₈ D ₅ F ₆ N ₃ O ₄ S	[3][4][5]
Molecular Weight	510.42 g/mol	[3][4][5]
Appearance	White to off-white solid	[3]
Melting Point	Not available	[6]
Boiling Point	Not available	[6]
Solubility	Not available	[6]
Monepantel Melting Point	125 °C (polymorphic form A); 142-149 °C (polymorphic form B)	[7]

Mechanism of Action: Insights from the Parent Compound

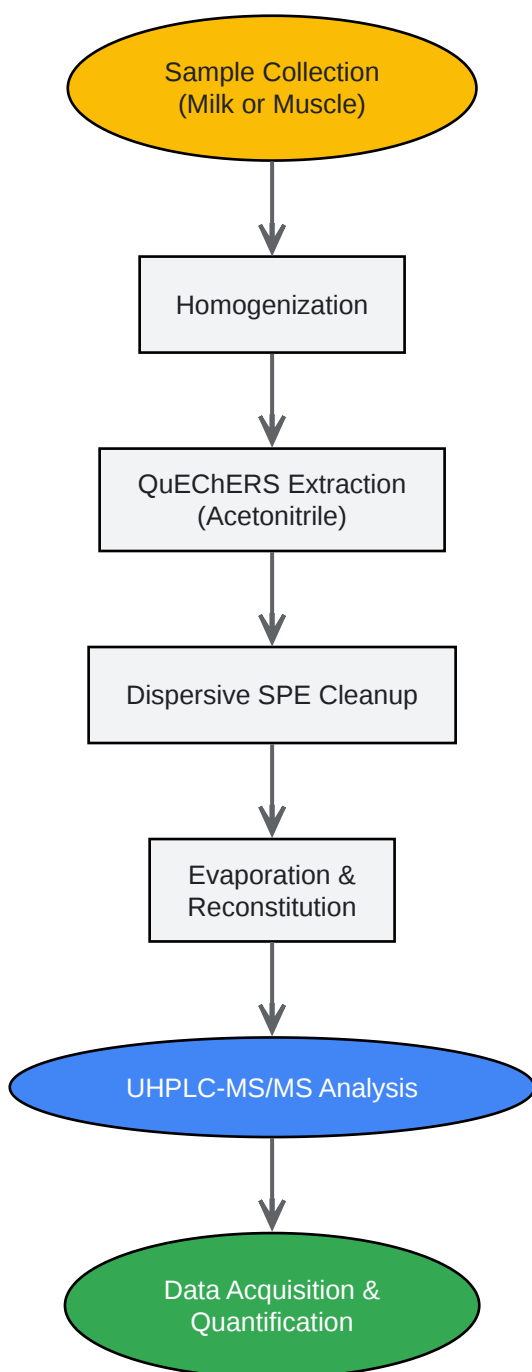
The mechanism of action for **(Rac)-Monepantel sulfone-d5** is inferred from its parent compound, Monepantel. Monepantel is a positive allosteric modulator of a nematode-specific clade of nicotinic acetylcholine receptors (nAChRs), specifically targeting the MPTL-1 receptor in parasites like *Haemonchus contortus*. [1][8][9] This interaction leads to an uncontrolled influx of ions, causing depolarization of muscle cells, which results in paralysis and eventual expulsion of the nematode from the host. [9]

In addition to its anthelmintic properties, Monepantel has been investigated for its potential as an anticancer agent. Studies have shown that Monepantel can inhibit the mTOR (mammalian target of rapamycin) signaling pathway. [10][11][12][13] This pathway is a central regulator of cell growth, proliferation, and survival, and its dysregulation is a hallmark of many cancers. Monepantel's inhibition of mTOR leads to the suppression of downstream effectors like p70S6K and 4EBP1, ultimately inducing autophagy in cancer cells. [10][12][13]

The following diagram illustrates the proposed mechanism of Monepantel's action on the mTOR signaling pathway.



Monepantel's Inhibition of the mTOR Signaling Pathway



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- To cite this document: BenchChem. [(Rac)-Monepantel Sulfone-d5: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12407035#rac-monepantel-sulfone-d5-chemical-structure-and-properties]

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